

# Application Note: Solid-Phase Extraction of Nornicotine from Biological Fluids

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## Compound of Interest

Compound Name: **Nornicotine**

Cat. No.: **B140904**

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Nornicotine** is a primary metabolite of nicotine and a minor tobacco alkaloid found in tobacco products. Its presence and concentration in biological fluids are significant biomarkers for assessing tobacco use and exposure. Accurate quantification of **nornicotine** is crucial for clinical and toxicological studies. Solid-phase extraction (SPE) is a widely used technique for the selective extraction and concentration of **nornicotine** from complex biological matrices such as plasma, serum, and urine, prior to analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). This application note provides a detailed protocol for the SPE of **nornicotine** from biological fluids.

## Quantitative Data Summary

The following tables summarize the quantitative performance data for the solid-phase extraction of **nornicotine** from various biological fluids as reported in the literature.

Table 1: Limits of Quantification (LOQ) and Detection (LOD) for **Nornicotine** in Biological Fluids

Biological Matrix	LOQ (ng/mL)	LOD (ng/mL)	Analytical Method	Reference
Human Plasma	0.03	Not Reported	LC-ESI-MS/MS	[1]
Human Urine	0.6	Not Reported	LC-ESI-MS/MS	[2]
Human Meconium	5	5	LC-APCI-MS/MS	[3]
Human Urine	2	Not Reported	LC-MS/MS	[4]

Table 2: Recovery Data for Nicotine and Metabolites using SPE

Analyte	Biological Matrix	Recovery (%)	SPE Method	Reference
Nicotine	Serum	51 ± 5	Silica + C18	[5]
Cotinine	Serum	64 ± 10	Silica + C18	[5]
Nornicotine	Not Specified	>90% (implied for group)	Mixed-Mode Cation Exchange	[6]

## Experimental Protocols

This section details the methodologies for the solid-phase extraction of **nornicotine** from plasma and urine, followed by LC-MS/MS analysis.

### Protocol 1: Mixed-Mode SPE of Nornicotine from Human Plasma and Urine

This protocol is adapted from a method for the simultaneous extraction of nicotine and its metabolites.<sup>[1]</sup> Mixed-mode SPE cartridges, which combine reversed-phase and ion-exchange retention mechanisms, provide excellent cleanup for complex matrices.

#### Materials:

- SPE Cartridges: Oasis® MCX (Mixed-Mode Cation Exchange) or equivalent.

- Reagents: Methanol, Trichloroacetic acid (10% aqueous), Ammonium formate (5 mM, pH 2.5), Concentrated ammonium hydroxide.
- Equipment: SPE manifold, centrifuge, vortex mixer.

**Procedure:**

- Sample Pretreatment (Plasma):
  - To 1 mL of plasma, add an appropriate internal standard.
  - Add 1 mL of 10% aqueous trichloroacetic acid to precipitate proteins.
  - Vortex mix and then centrifuge to pellet the precipitated proteins.
  - Use the resulting supernatant for SPE.
- Sample Pretreatment (Urine):
  - To 1 mL of urine, add an appropriate internal standard.
  - Acidify the urine sample by adding 1.5 mL of 5 mM aqueous ammonium formate (pH 2.5).  
[\[1\]](#)
  - Vortex mix the sample.
- SPE Cartridge Conditioning:
  - Condition the Oasis® MCX cartridge with 2 mL of methanol.
  - Equilibrate the cartridge with 2 mL of 10% aqueous trichloroacetic acid for plasma samples, or 2 mL of 5 mM aqueous ammonium formate (pH 2.5) for urine samples.  
[\[1\]](#)
- Sample Loading:
  - Load the pretreated plasma supernatant or acidified urine onto the conditioned SPE cartridge.
- Washing:

- Wash the cartridge to remove interferences. A typical wash sequence for mixed-mode cartridges might involve a wash with an acidic solution followed by an organic solvent like methanol. Specific wash solvent details were not fully detailed in the primary source for **nornicotine**, but a common approach is to use the equilibration buffer followed by a weak organic solvent.
- Elution:
  - Elute the target analytes, including **nornicotine**, with 2 mL of methanol containing 5% concentrated aqueous ammonium hydroxide (v/v).<sup>[1]</sup> This basic solution disrupts the cation exchange interaction, releasing the protonated amine of **nornicotine**.
- Post-Elution:
  - Evaporate the eluate to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in a suitable mobile phase for LC-MS/MS analysis.

## Protocol 2: Supported Liquid Extraction (SLE) of Nornicotine from Urine and Plasma

Supported liquid extraction is a high-throughput alternative to traditional liquid-liquid extraction and some SPE methods, offering clean extracts with minimal method development.

### Materials:

- SLE Plate: ISOLUTE® SLE+ 200 supported liquid extraction plate or equivalent.
- Reagents: 0.25% Ammonia solution, Dichloromethane, Isopropanol, Methanolic 200 mM HCl.
- Equipment: Positive pressure or vacuum manifold, collection plate, nitrogen evaporator.

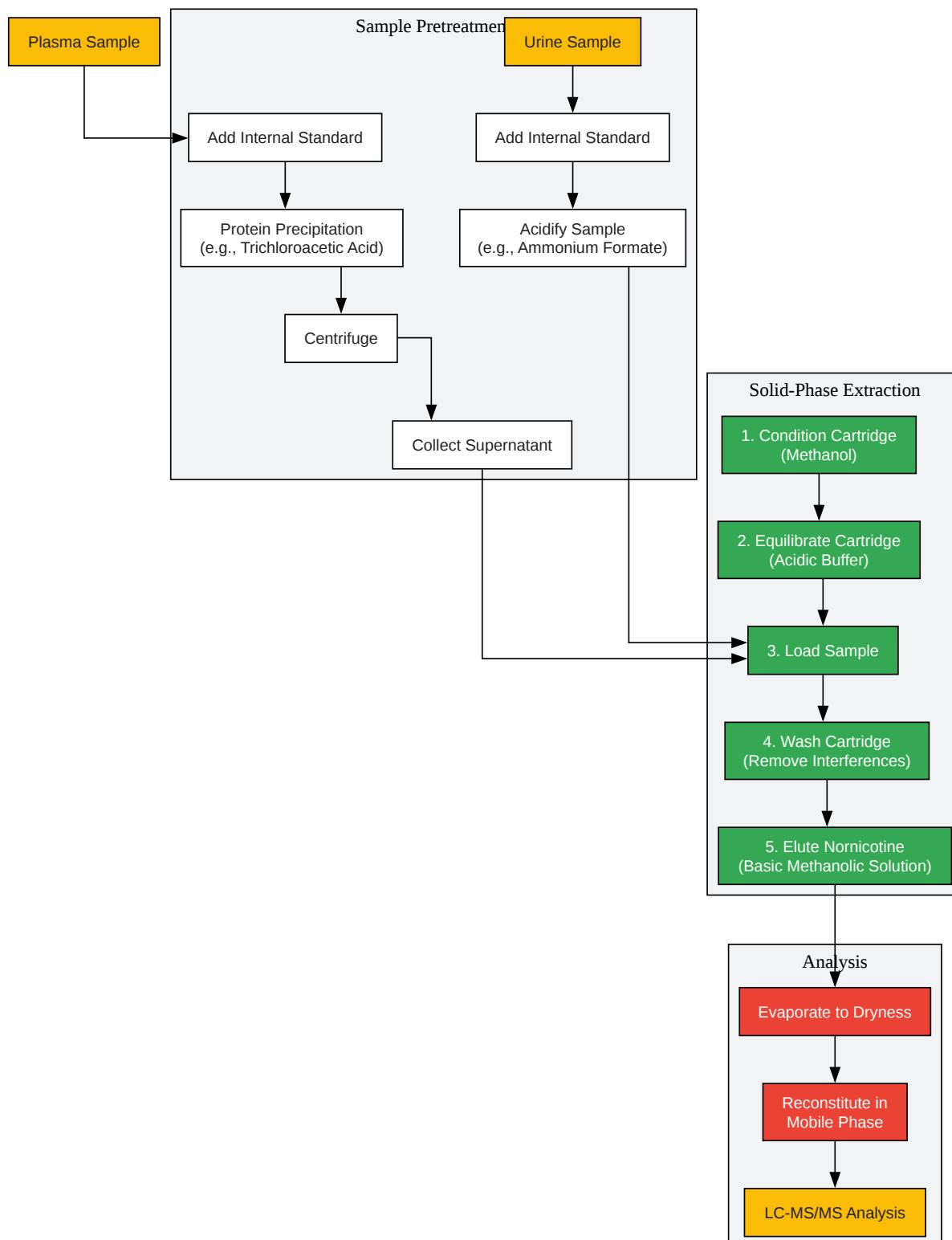
### Procedure:

- Sample Pretreatment:

- Combine 120 µL of the biological matrix (urine or plasma) with 10 µL of internal standard solution and 230 µL of 0.25% ammonia solution.[7]
- From this mixture, take 150 µL for loading.
- Sample Loading:
  - Load the 150 µL of the pre-treated sample onto the SLE plate.[7]
  - Apply a brief pulse of vacuum or positive pressure to initiate the flow and allow the sample to absorb for 5 minutes.[7]
- Analyte Elution:
  - Elute the analytes with 1 mL of dichloromethane:isopropanol (95:5, v/v) into a collection plate containing 100 µL of methanolic 200 mM HCl in each well.[7] The acidic solution in the collection plate helps to stabilize the basic analytes.
- Post-Elution:
  - Dry the eluate using a stream of nitrogen or a heated evaporator (e.g., at 40°C).[7]
  - Reconstitute the dried residue in 200 µL of a suitable solvent mixture, such as methanol:water (10:90, v/v), for LC-MS/MS analysis.[7]

## Visualizations

### Experimental Workflow for Mixed-Mode SPE

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Caption: Workflow for **nornicotine** extraction using mixed-mode SPE.

## Logical Relationship for SPE Sorbent Selection

Caption: Logic for selecting a mixed-mode SPE sorbent for **nornicotine**.

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